

Neodol 25-3S adsorption plateau concentration

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Neodol 25-3S

CAS No.: 12688-28-7

Cat. No.: S1825920

Get Quote

Technical Overview: Neodol 25-3S Adsorption

Chemical Identity: Neodol 25-3S is the sodium salt of a sulfated C12-C15 primary alcohol ethoxylate, with an average of 3 moles of ethylene oxide [1]. Its structure is represented as $R(OCH_2CH_2)_3OSO_3Na$, where R is the C12-C15 alkyl chain [1].

Key Adsorption Characteristics:

- Isotherm Type:** Adsorption isotherms of Neodol 25-3S on sandstone minerals demonstrate **Langmuirian behavior** [1]. This indicates monolayer adsorption where the amount of adsorbed surfactant reaches a plateau as its concentration in solution increases.
- Synergistic Mixtures:** Research shows that mixing Neodol 25-3S with petroleum sulfonates can **reduce adsorption** on surfaces like calcium carbonate ($CaCO_3$) compared to using petroleum sulfonate alone [1]. This is a critical consideration for formulating surfactant slugs to minimize loss.

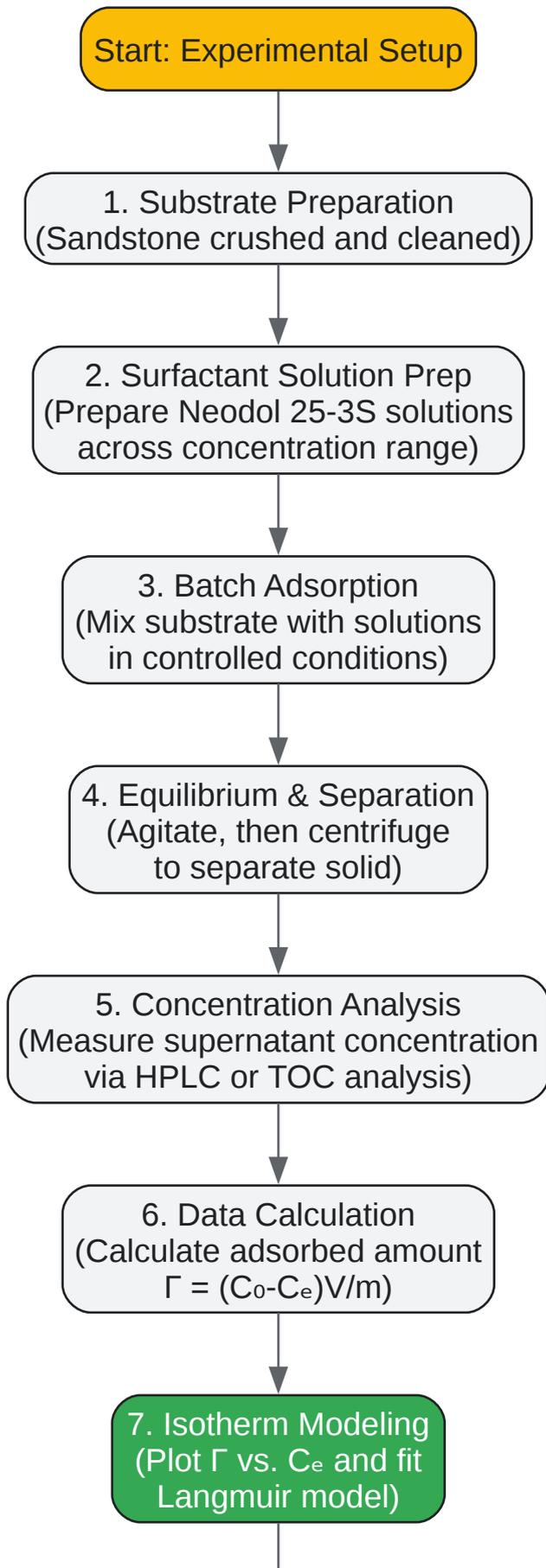
The following table summarizes the available information on its adsorption behavior.

Aspect	Description
Adsorption Isotherm Type	Langmuirian [1]
Observed Substrate	Sandstone [1]

Aspect	Description
Salinity Effect	Langmuirian behavior observed across all tested salinities [1]
Behavior in Mixtures	Reduced adsorption when mixed with petroleum sulfonates (e.g., on CaCO ₃) [1]

Experimental Workflow for Adsorption Analysis

For researchers investigating the adsorption of surfactants like **Neodol 25-3S**, the following general workflow outlines the key steps involved in determining an adsorption isotherm and identifying the plateau concentration.




[Identify Plateau Concentration from Fitted Model](#)

[Click to download full resolution via product page](#)

Frequently Asked Questions

What does Langmuirian adsorption behavior imply for my experiments? Langmuirian behavior suggests that the adsorption process is characterized by a monolayer of surfactant molecules forming on the substrate surface. The adsorption increases with concentration until it reaches a maximum (the plateau), at which point no more surfactant can be adsorbed to form the monolayer [1]. This model simplifies the analysis and prediction of surfactant loss in processes like enhanced oil recovery.

How can I reduce Neodol 25-3S adsorption in my application? The search results indicate a proven strategy: formulating **Neodol 25-3S** in a mixture with other surfactants, such as petroleum sulfonates. Studies have shown that these mixtures can exhibit synergistic effects, leading to significantly lower adsorption on mineral surfaces like calcium carbonate compared to the individual components [1].

Troubleshooting Guide

Problem	Possible Cause	Suggested Action
High surfactant adsorption	High salinity or presence of multivalent ions (Ca^{2+})	Test solubility and consider pre-flushing or using a co-solvent [1].
	Incompatible substrate mineralogy	Characterize the mineral surface and consider using tailored surfactant mixtures (e.g., with petroleum sulfonates) to reduce adsorption [1].
Inconsistent adsorption data	Lack of equilibrium	Ensure sufficient contact time during the batch adsorption experiment.
	Substrate heterogeneity	Use a well-characterized, uniform substrate sample for reproducible results.

Key Considerations for Researchers

The search results point to several critical factors for your experimental design:

- **Substrate Dependence:** The referenced studies specifically used **sandstone** [1]. Adsorption behavior and the plateau concentration value will likely change significantly with different substrates (e.g., carbonates, clays).
- **Formulation Synergy:** The finding that **petroleum sulfonate-Neodol 25-3S mixtures** show reduced adsorption is a major formulation insight that can enhance process efficiency [1].
- **Alternative Salt Forms:** Be aware that **Neodol 25-3S** can exist as other salt forms (e.g., potassium, ammonium), which may modify its solubility and adsorption characteristics [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Neodol 25-3S - 12688-28-7 [vulcanchem.com]

To cite this document: Smolecule. [Neodol 25-3S adsorption plateau concentration]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1825920#neodol-25-3s-adsorption-plateau-concentration>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com